

Cross-Species Activity of Antho-rwamide II: A Comparative Analysis

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Compound of Interest

Compound Name: Antho-rwamide II

Cat. No.: B055757

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Antho-rwamide II, a neuropeptide with the structure Anthopleura elegantissima.[1][2] As a member of the RFamide peptide family, it plays a significant role in neuromuscular signaling in cnidarians. This guide provides a comparative overview of the known biological activities of **Antho-rwamide II** across different species, primarily focusing on its effects within the phylum Cnidaria, as current research on its activity in other phyla is not available.

Invertebrate Activity of Antho-rwamide II

The biological effects of **Antho-rwamide II** have been exclusively documented in sea anemones, where it functions as a potent modulator of muscle contraction. Its activity varies between different muscle types and species, highlighting a degree of functional specificity.

Effects on Muscle Contraction in Sea Anemones

Antho-rwamide II has been demonstrated to induce contractions in the endodermal muscles of several sea anemone species. Notably, it is often more potent than its structural analog, Antho-rwamide I [2] In contrast to its excitatory effects on endodermal muscles, **Antho-rwamide II** can inhibit spontaneous contractions in the ectodermal tentacle muscles of *Actinia equina*. [3] This dual excitatory and inhibitory action suggests a complex regulatory role in coordinating the movement of these marine invertebrates. [3]

Species	Muscle Type	Effect	Threshold Concentration	Reference
Calliactis parasitica	Sphincter muscle (endodermal)	Contraction	10-9 mol l-1	
Actinia equina	Tentacle muscle (ectodermal)	Inhibition of spontaneous contractions	~10-6 mol l-1	
Protanthea simplex	Body wall muscles	Contraction	Not specified	

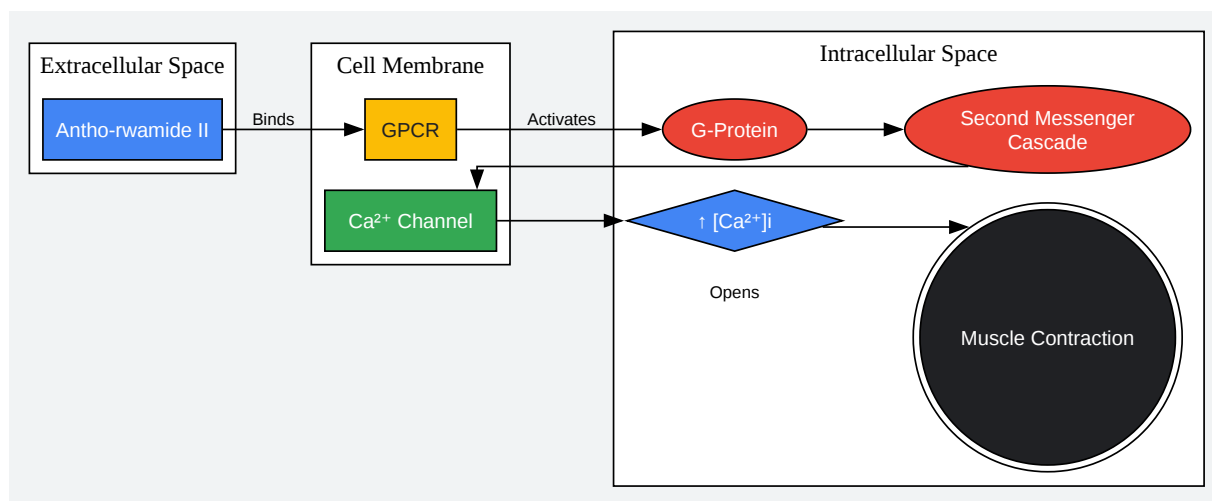
Table 1: Comparative Activity of **Antho-rwamide II** on Sea Anemone Muscles

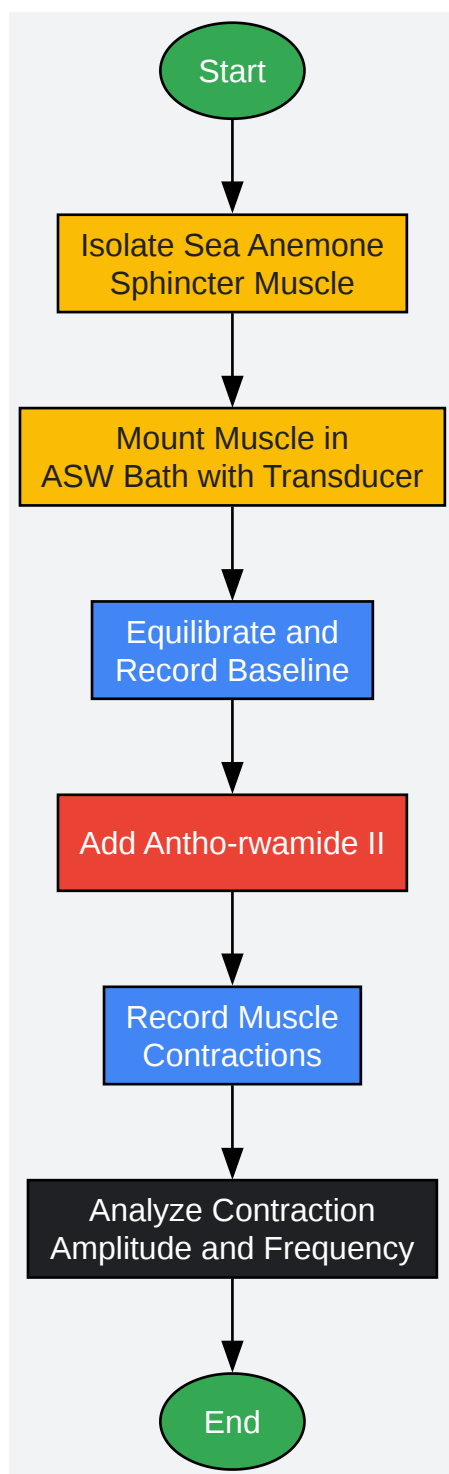
Cross-Species Comparison with Other Neuropeptides

While data on **Antho-rwamide II** is limited to cnidarians, the broader family of RFamide peptides, to which it belongs, exhibits a wide range of functions across the animal kingdom. In vertebrates, RFamide-related peptides (RFRPs) are known to be involved in regulating reproductive functions and other neuroendocrine processes. However, direct comparative studies of **Antho-rwamide II** on vertebrate systems are currently lacking.

Signaling Pathway

The precise signaling pathway of **Antho-rwamide II** has not been fully elucidated. However, studies on the closely related Antho-rwamide I in sea anemone myoepithelial cells suggest a mechanism involving the modulation of ion channels. Antho-rwamide I has been shown to increase an inward Ca²⁺ current, leading to muscle contraction. It is plausible that **Antho-rwamide II** acts through a similar G-protein coupled receptor (GPCR) to modulate calcium channels and elicit its effects on muscle cells.





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